

The Halogenation of Osmium: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Osmium(2+)

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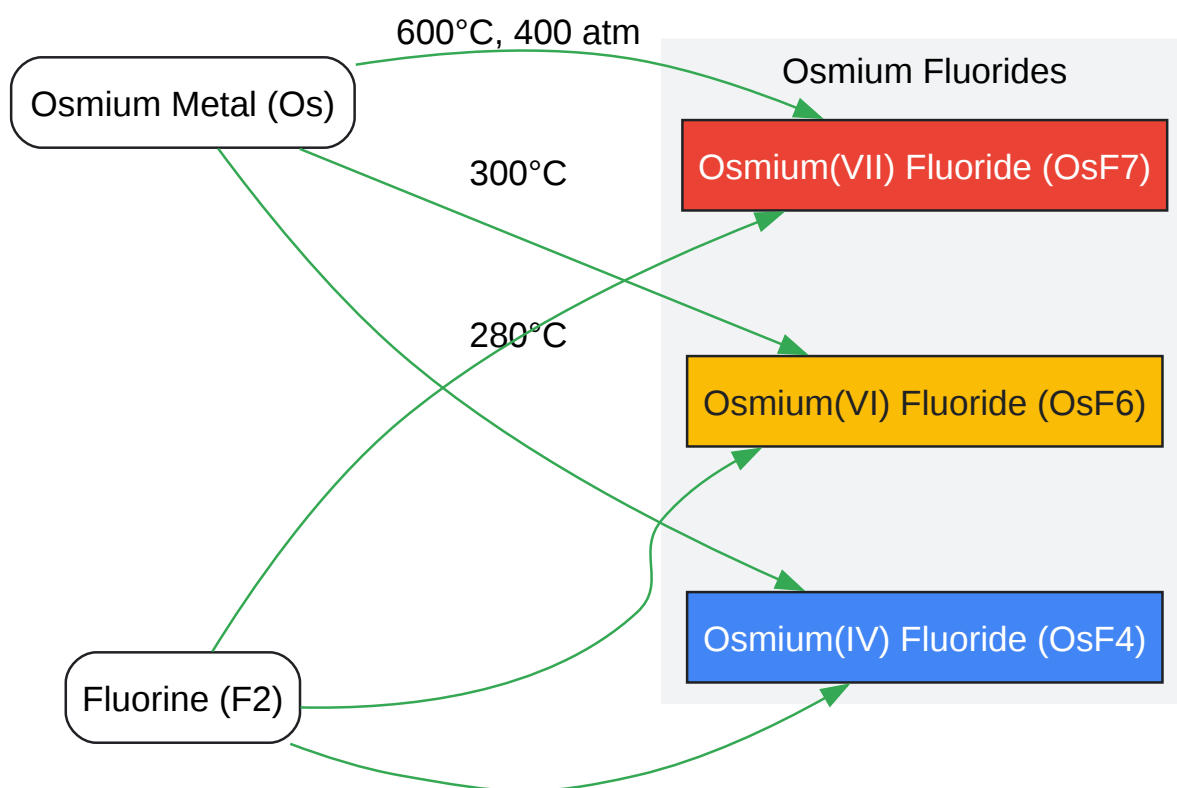
This in-depth technical guide explores the chemical reactions of osmium metal with the halogens—fluorine, chlorine, bromine, and iodine. The document provides a detailed overview of the various osmium halides formed, their synthesis protocols, and their physicochemical properties. Particular attention is given to the reaction conditions that dictate the final oxidation state of the osmium product.

Reaction with Fluorine

The reaction of osmium metal with fluorine gas is highly dependent on the reaction conditions, leading to a variety of osmium fluorides with different oxidation states.

Reaction Pathways:

The direct fluorination of osmium metal can yield osmium(VII), osmium(VI), or osmium(IV) fluoride, depending on the temperature and pressure applied.



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Figure 1: Reaction pathways for the direct fluorination of osmium metal.

Experimental Protocols:

- Synthesis of Osmium(VI) Fluoride (OsF₆): Osmium hexafluoride can be synthesized by the direct reaction of osmium metal with an excess of fluorine gas at 300 °C. The product is a yellow crystalline solid.
- Synthesis of Osmium(IV) Fluoride (OsF₄): Passing fluorine gas over heated osmium metal at 280 °C yields osmium tetrafluoride. It is important to note that this reaction may also produce other osmium fluorides as contaminants.

Quantitative Data:

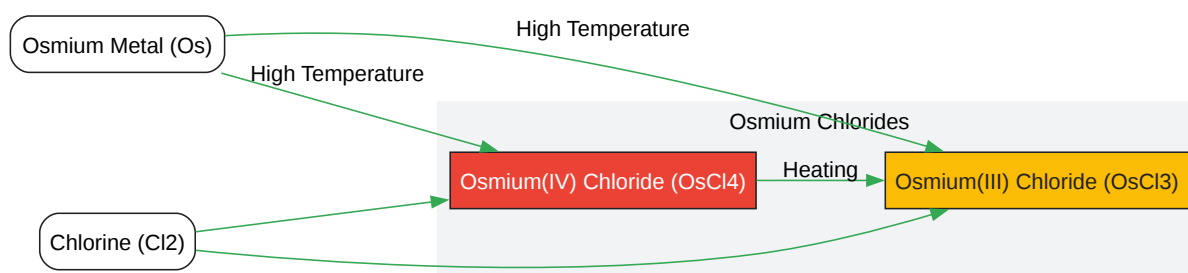
Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Appearance
Osmium(VI) Fluoride	OsF ₆	304.22	33.4	47.5	Yellow crystalline solid
Osmium(IV) Fluoride	OsF ₄	266.22	230	-	Yellow hygroscopic crystals

Reaction with Chlorine

The direct chlorination of osmium metal typically yields osmium(IV) chloride, although osmium(III) chloride can also be formed under specific conditions.

Reaction Pathways:

Heating osmium metal in the presence of chlorine gas is the primary route to osmium tetrachloride. Osmium trichloride can be obtained either through a direct reaction at higher temperatures or by the decomposition of the tetrachloride.



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Figure 2: Reaction pathways for the direct chlorination of osmium metal.

Experimental Protocols:

- Synthesis of Osmium(IV) Chloride (OsCl_4): The high-temperature polymorph of osmium tetrachloride is prepared by the direct chlorination of osmium metal.[1] This method was first reported in 1909.
- Synthesis of Osmium(III) Chloride (OsCl_3): Osmium trichloride can be synthesized by the reaction of chlorine gas with osmium metal.[1] Alternatively, it can be produced by heating osmium(IV) chloride, which results in the loss of chlorine.[1]

Quantitative Data:

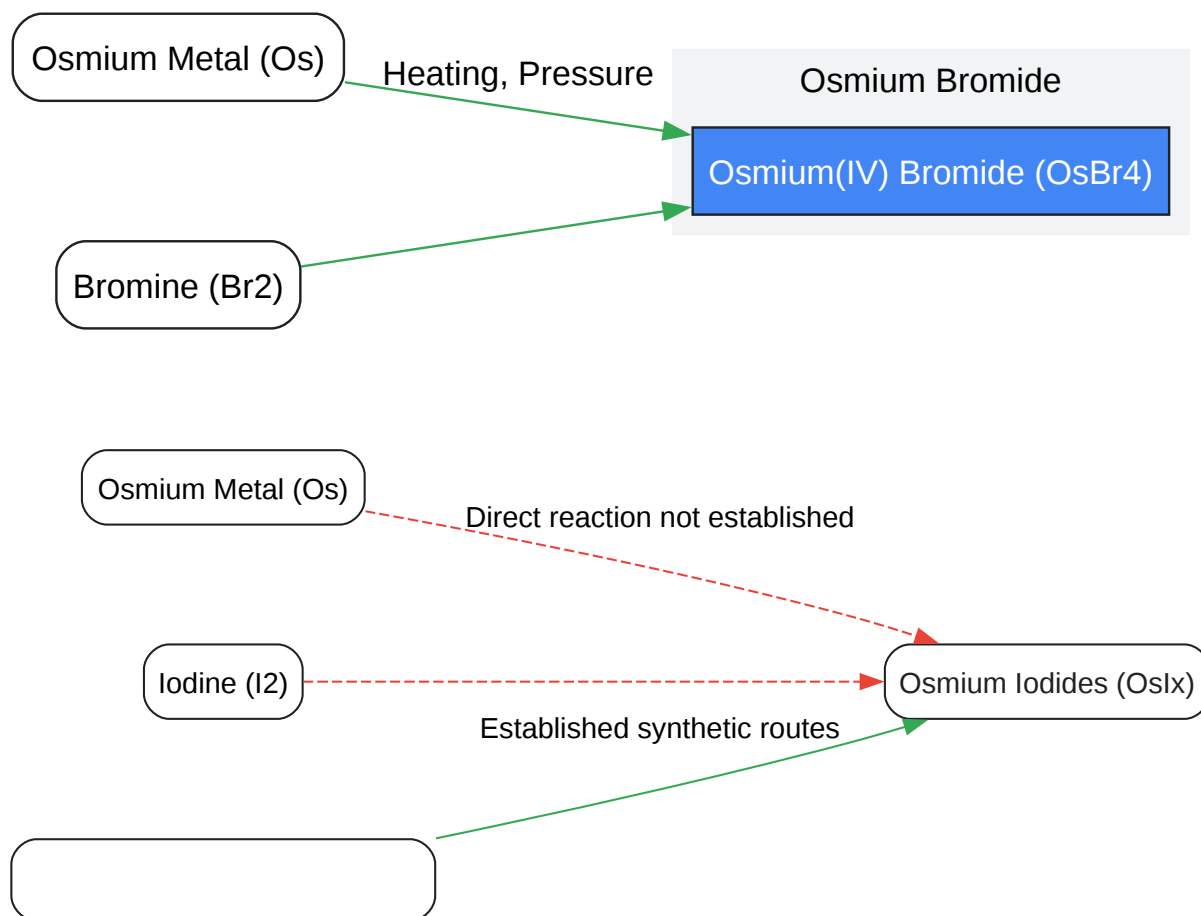
Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Appearance
Osmium(IV) Chloride	OsCl_4	332.04	Decomposes	Red-black orthorhombic crystals
Osmium(III) Chloride	OsCl_3	296.58	~560 (decomposes)	Black-brown crystals

Reaction with Bromine

The reaction of osmium metal with bromine requires elevated temperatures and pressure to form osmium(IV) bromide.

Reaction Pathway:

The direct bromination of osmium metal under pressure leads to the formation of osmium tetrabromide.



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References

- 1. Osmium(III) chloride - Wikipedia [en.wikipedia.org]
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